

# "Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate" basic properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** *Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate*

**Cat. No.:** B016171

[Get Quote](#)

An In-depth Technical Guide on the Core Properties of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**

This technical guide provides a comprehensive overview of the fundamental properties of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**, a heterocyclic compound of interest to researchers, scientists, and professionals in the field of drug development. This document collates available data on its chemical structure, physical properties, and spectral characteristics, and provides a detailed, plausible experimental protocol for its synthesis.

## Chemical and Physical Properties

**Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** is a derivative of piperidine, featuring a phenylsulfonyl group attached to the piperidine nitrogen and an ethyl carboxylate group at the 4-position. While specific experimentally determined physical properties for this exact compound are not readily available in the literature, its properties can be inferred from closely related analogues and computational predictions.

Table 1: Physicochemical Properties of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** and Related Compounds

Property	Value (Predicted/Inferred for Target Compound)	Reference	Reference
		Compound: Ethyl 1-(ethylsulfonyl)piperidine-4- carboxylate[1]	Compound: Ethyl 4-(phenylsulfonyl)piperazine-1- carboxylate[2]
Molecular Formula	C <sub>15</sub> H <sub>21</sub> NO <sub>4</sub> S	C <sub>10</sub> H <sub>19</sub> NO <sub>4</sub> S	C <sub>13</sub> H <sub>18</sub> N <sub>2</sub> O <sub>4</sub> S
Molecular Weight	295.39 g/mol	249.33 g/mol	298.35 g/mol
Appearance	White to off-white solid (predicted)	Not specified	Yellow crystals[2]
Melting Point	Not available	Not available	Not available
Boiling Point	Not available	Not available	Not available
Solubility	Predicted to be soluble in organic solvents like methanol, ethanol, and dichloromethane.	Not specified	Soluble in methanol[2]
CAS Number	Not assigned	832118-87-3	Not available

## Synthesis

A definitive, published synthesis protocol for **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** is not currently available. However, a highly plausible and adaptable synthetic route can be derived from the established synthesis of the analogous compound, Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate[2]. The proposed method involves the reaction of ethyl piperidine-4-carboxylate with benzenesulfonyl chloride.

## Experimental Protocol: Synthesis of Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate

This protocol is adapted from the synthesis of Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate[2].

## Materials:

- Ethyl piperidine-4-carboxylate
- Benzenesulfonyl chloride
- Triethylamine (or another suitable base, e.g., pyridine)
- Dichloromethane (or another suitable aprotic solvent, e.g., toluene)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexanes
- Ethyl acetate

## Procedure:

- To a solution of ethyl piperidine-4-carboxylate (1.0 equivalent) and triethylamine (1.2 equivalents) in dichloromethane at 0 °C, add a solution of benzenesulfonyl chloride (1.1 equivalents) in dichloromethane dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, and extract the aqueous layer with dichloromethane (2 x volumes).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.

- Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography, eluting with a gradient of ethyl acetate in hexanes to yield the pure **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**.

Diagram 1: Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**.

## Spectral Data

Specific spectral data for **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** is not published. However, the expected <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts can be predicted based on the analysis of structurally similar N-phenylsulfonylpiperidine derivatives.

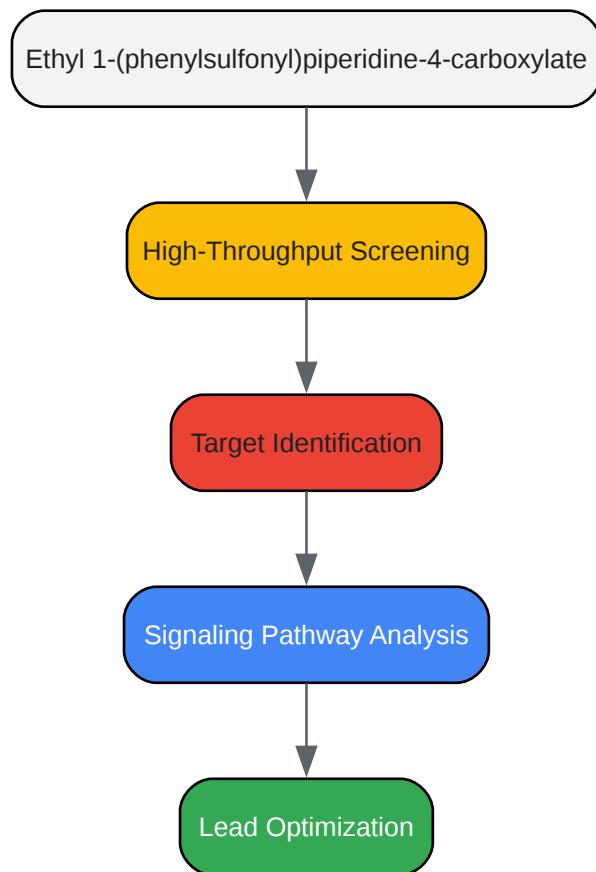
Table 2: Predicted <sup>1</sup>H and <sup>13</sup>C NMR Chemical Shifts for **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**

Assignment	Predicted <sup>1</sup> H NMR Chemical Shift (ppm)	Predicted <sup>13</sup> C NMR Chemical Shift (ppm)
Phenyl-H (ortho)	7.7 - 7.9	~129
Phenyl-H (meta, para)	7.5 - 7.7	~127, ~133
Piperidine-H (2,6 axial)	~3.6	~46
Piperidine-H (2,6 equatorial)	~2.8	~46
Piperidine-H (3,5 axial)	~1.9	~28
Piperidine-H (3,5 equatorial)	~1.6	~28
Piperidine-H (4)	~2.5	~41
-OCH <sub>2</sub> CH <sub>3</sub>	~4.1 (quartet)	~61
-OCH <sub>2</sub> CH <sub>3</sub>	~1.2 (triplet)	~14
Carbonyl C=O	-	~174

## Potential Biological Activity and Signaling Pathways

While no specific biological activity has been reported for **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**, the broader class of N-arylsulfonylpiperidine derivatives has been investigated for various pharmacological activities. These compounds have shown potential as antibacterial, anticancer, and anti-inflammatory agents. The phenylsulfonyl moiety is a common pharmacophore in many biologically active molecules. Further research is required to elucidate the specific biological targets and signaling pathways of the title compound.

Diagram 2: Logical Relationship for Investigating Biological Activity



[Click to download full resolution via product page](#)

Caption: A logical workflow for the investigation of the biological activity of the title compound.

## Conclusion

**Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** is a compound with potential for further investigation in medicinal chemistry and drug discovery. This guide provides a foundational understanding of its basic properties, a plausible synthetic route, and predicted spectral characteristics based on available data for related compounds. The information presented herein is intended to serve as a valuable resource for researchers initiating studies on this molecule and its derivatives. Further experimental validation of the predicted properties and biological activities is warranted.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 832118-87-3|Ethyl 1-(ethylsulfonyl)piperidine-4-carboxylate|BLD Pharm [bldpharm.com]
- 2. Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate" basic properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016171#ethyl-1-phenylsulfonyl-piperidine-4-carboxylate-basic-properties]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)